

Application Notes and Protocols: Lead(II) Thiocyanate in Small-Arms Cartridge Primers

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Compound of Interest

Compound Name: *Lead(II) thiocyanate*

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Introduction

Lead(II) thiocyanate, $\text{Pb}(\text{SCN})_2$, has historically been utilized as a key component in corrosive priming compositions for small-arms cartridges.^{[1][2][3][4]} These primers, often based on a mixture containing potassium chlorate as an oxidizer, were known for their reliability and long-term stability.^{[1][3]} However, the combustion of these primers produces corrosive residues, primarily potassium chloride, which can cause significant damage to firearms if not properly cleaned.^{[1][3][4]} This document provides detailed application notes and protocols related to the use of **Lead(II) thiocyanate** in such primer formulations, with a focus on the well-documented Frankford Arsenal FA-70 composition.^{[4][5]}

Composition and Properties

The most widely cited formulation containing **Lead(II) thiocyanate** is the Frankford Arsenal FA-70 mixture.^{[4][5]} This composition was used by the U.S. military for several decades.^[1]

Frankford Arsenal FA-70 Primer Composition

Component	Chemical Formula	Percentage by Weight (%)	Role
Potassium Chlorate	KClO ₃	53.0	Oxidizer
Lead(II) Thiocyanate	Pb(SCN) ₂	25.0	Fuel and Sensitizer
Antimony Trisulfide	Sb ₂ S ₃	17.0	Fuel and Abrasive
Trinitrotoluene (TNT)	C ₇ H ₅ N ₃ O ₆	5.0	Fuel

Physical and Chemical Properties of Lead(II) Thiocyanate

Property	Value
Appearance	White to light yellow crystalline powder[6]
Molar Mass	323.36 g/mol [6]
Density	3.82 g/cm ³ [6]
Melting Point	190 °C (decomposes)[6]
Solubility in Water	Slightly soluble[6]

Lead(II) thiocyanate is sensitive to shock and friction, and its sensitivity is enhanced in the presence of an oxidizing agent like potassium chlorate.[1] Upon combustion, the mixture produces a hot flame and incandescent particles that are effective at igniting smokeless powders.[1] The primary corrosive byproduct is potassium chloride (KCl), which is hygroscopic and can lead to rapid rusting of steel firearm components.[1][3][4]

Performance Characteristics

While specific quantitative performance data for the FA-70 primer is not widely available in open literature, historical documents describe its performance in qualitative terms.

Performance Metric	Description
Sensitivity	Considered to be highly reliable and sensitive to percussion strikes.[1][3] U.S. Army specifications for similar .30 caliber primers required all primers to fire with a 15-inch drop of a standard ball and to not fire with a 4-inch drop. [5] Well-controlled manufacturing could narrow this range significantly.[5]
Ignition Power	The formulation produces a hot and voluminous flame, ensuring reliable ignition of a wide range of smokeless powders.[1]
Stability	Known for its excellent storage life, even under unfavorable conditions, which was a key reason for its prolonged military use.[1][3]
Corrosivity	The combustion byproducts are highly corrosive to steel due to the formation of potassium chloride.[1][3][4] This necessitates thorough and immediate cleaning of the firearm after use with water-based solvents to neutralize and remove the salt residues.[1][4]

Experimental Protocols

The following are detailed methodologies for key experiments relevant to the evaluation of primers containing **Lead(II) thiocyanate**. These are generalized protocols that can be adapted for specific research needs.

Protocol for Primer Sensitivity Testing (Drop Test)

This protocol is based on the standardized drop test method for assessing the impact sensitivity of primers.

Objective: To determine the H50 value, which is the drop height at which 50% of the primers are expected to initiate.

Materials:

- Primed cartridge cases
- Drop test apparatus with a guided falling weight ("ball") and a firing pin assembly
- A series of calibrated drop heights
- Safety enclosure for the test apparatus

Procedure:

- Place a primed cartridge case into the designated holder in the drop test apparatus.
- Select an initial drop height based on historical data or an educated estimate.
- Release the ball to strike the firing pin, which in turn strikes the primer.
- Record whether the primer fired ("go") or failed to fire ("no-go").
- If the primer fired, decrease the drop height by one increment for the next test.
- If the primer did not fire, increase the drop height by one increment for the next test.
- Continue this "up-and-down" method for a predetermined number of trials (typically 20-50).
- Analyze the results using a statistical method, such as the Bruceton method, to calculate the H50 value and the standard deviation.

Protocol for Measuring Ignition Delay

Objective: To measure the time interval between the firing pin strike and the ignition of the main propellant charge.

Materials:

- Fully assembled cartridges with the test primers

- A firearm or test barrel equipped with a strain gauge or accelerometer on the firing pin and a photodetector or pressure transducer at the chamber or muzzle
- High-speed data acquisition system
- Chronograph to measure muzzle velocity

Procedure:

- Secure the firearm or test barrel in a fixed mount.
- Position the sensors to detect the firing pin strike and the ignition event.
- Fire a statistically significant number of rounds (e.g., 10-20).
- For each shot, record the time difference between the signal from the firing pin sensor and the signal from the ignition sensor.
- Calculate the average ignition delay and the standard deviation.

Protocol for Closed Bomb Testing

Objective: To evaluate the ignition energy and gas production of a primer in a confined volume.

Materials:

- Closed bomb test vessel with a known volume
- Pressure transducer capable of measuring rapid pressure changes
- Data acquisition system
- Test primers

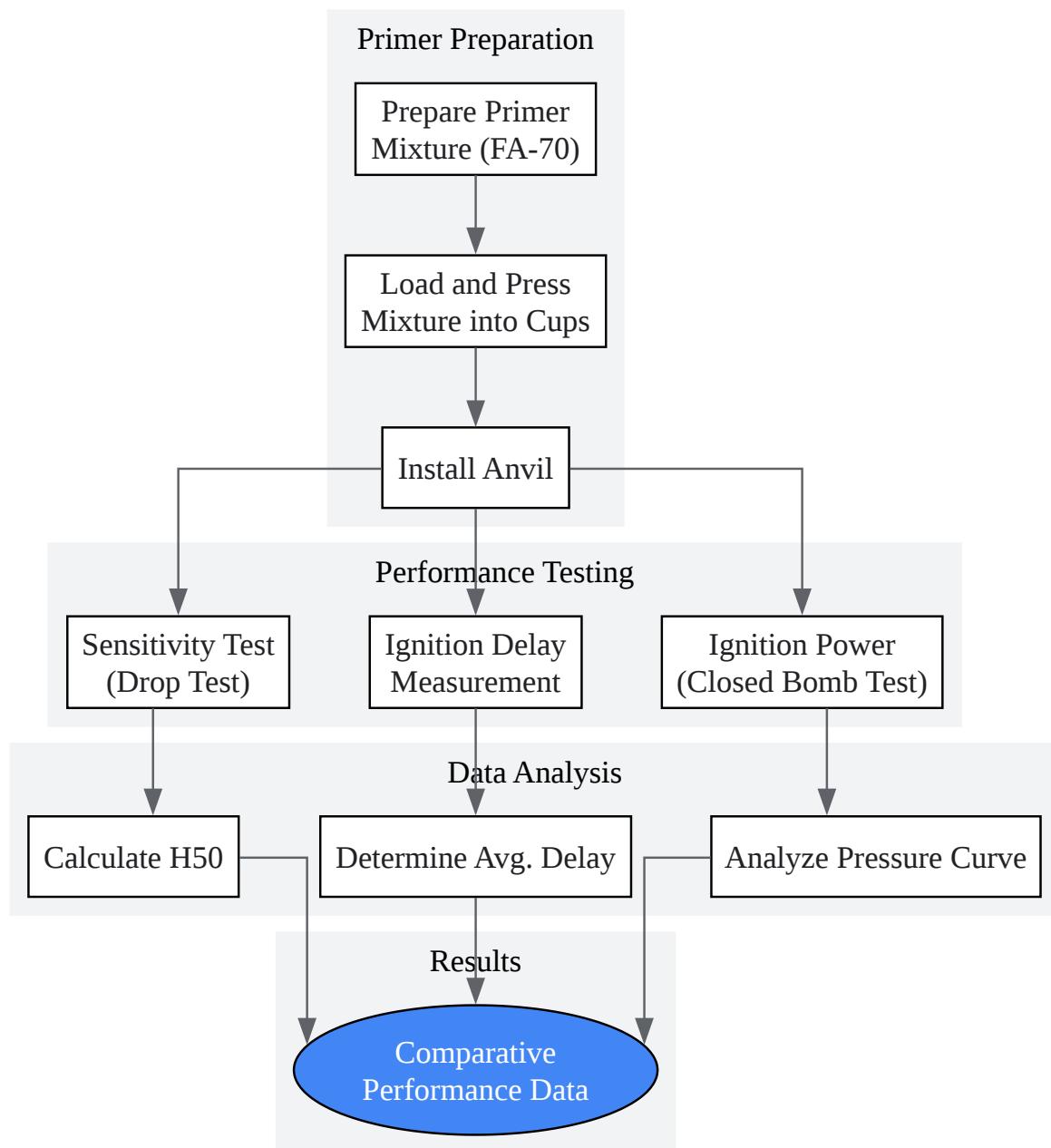
Procedure:

- Place the primer in the designated port of the closed bomb vessel.
- Seal the vessel.

- Initiate the primer using a firing pin mechanism.
- Record the pressure-time curve generated by the deflagration of the primer composition.
- From the pressure-time data, determine key parameters such as the peak pressure, the rate of pressure rise, and the total impulse.
- These parameters provide a quantitative measure of the primer's ignition power.

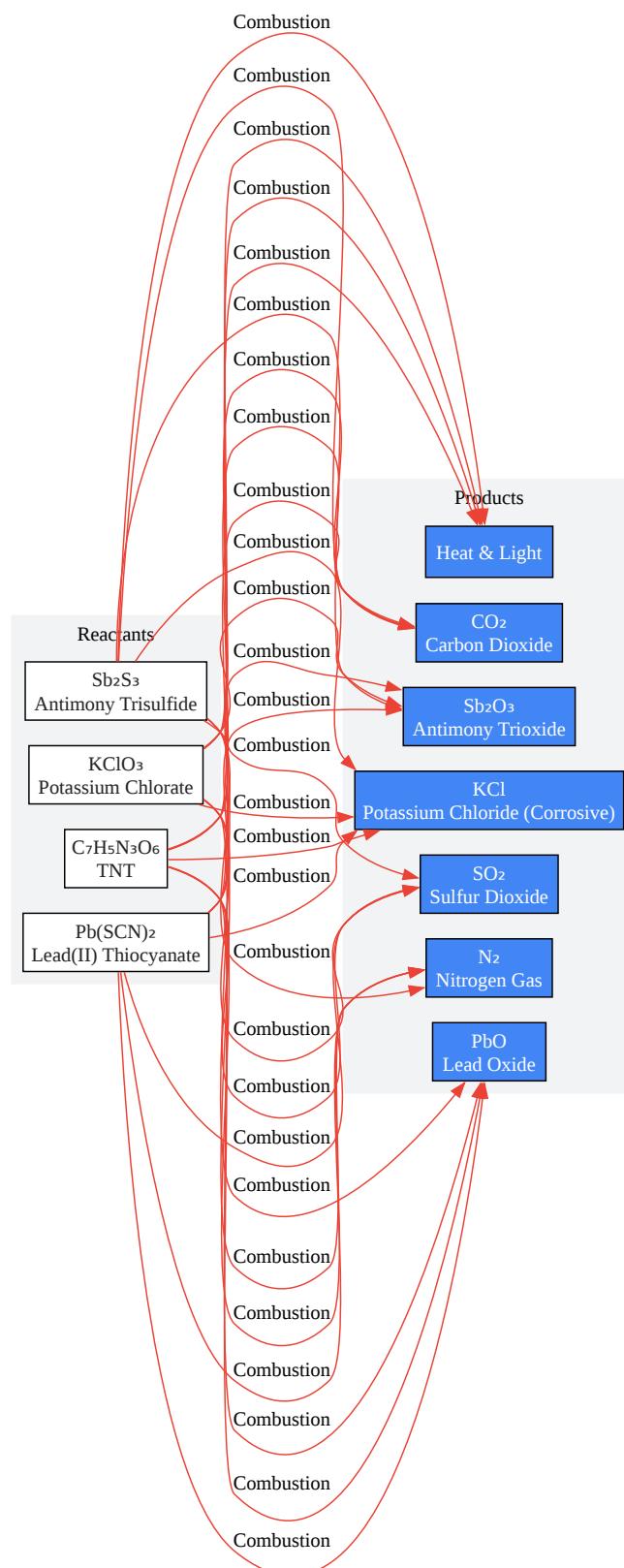
Diagrams

Experimental Workflow for Primer Evaluation

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Caption: Workflow for the preparation, testing, and analysis of **Lead(II) thiocyanate** primers.

Proposed Combustion Pathway of FA-70 Primer



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Caption: Proposed simplified combustion pathway for the FA-70 primer composition.

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References

- 1. A Brief History of Percussion Priming Chemistry - Shooting Times [shootingtimes.com]
- 2. apps.dtic.mil [apps.dtic.mil]
- 3. apps.dtic.mil [apps.dtic.mil]
- 4. Reddit - The heart of the internet [reddit.com]
- 5. apps.dtic.mil [apps.dtic.mil]
- 6. Lead(II) thiocyanate - Wikipedia [en.wikipedia.org]
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